

Introduction: The Role of ^{13}C NMR in Modern Drug Discovery

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Compound of Interest

Compound Name: *2-Methyl-2H-indazole-7-carboxylic acid*
CAS No.: *1234615-75-8*
Cat. No.: *B595117*

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In the landscape of pharmaceutical research and development, the unambiguous structural confirmation of novel chemical entities is a cornerstone of progress. Among the suite of analytical techniques available, Nuclear Magnetic Resonance (NMR) spectroscopy, particularly Carbon-13 (^{13}C) NMR, provides an unparalleled, high-resolution insight into the carbon framework of a molecule. Each unique carbon atom in a distinct chemical environment generates a specific signal, creating a molecular "fingerprint" that is invaluable for structure elucidation, verification, and purity assessment. This guide offers a comprehensive analysis of **2-Methyl-2H-indazole-7-carboxylic acid**, a heterocyclic compound of interest, detailing the theoretical prediction of its ^{13}C NMR spectrum, a robust experimental protocol for data acquisition, and the logic behind spectral interpretation.

Molecular Structure and Carbon Environment Analysis

2-Methyl-2H-indazole-7-carboxylic acid is a substituted indazole. The indazole ring is a bicyclic aromatic system composed of a benzene ring fused to a pyrazole ring. In this specific isomer, the methyl group is attached to the N2 position of the pyrazole ring, and the carboxylic

acid group is at the C7 position of the benzene ring. Understanding the electronic influence of these substituents is critical for predicting the ^{13}C chemical shifts.

- **Indazole Core:** The bicyclic system's carbons will have shifts in the aromatic region, but their precise values are modulated by their position relative to the nitrogen atoms and the substituents.
- **N-Methyl Group ($-\text{CH}_3$):** This alkyl group is electron-donating and will have a characteristic upfield chemical shift. Its presence at N2 influences the electron distribution throughout the heterocyclic ring.
- **Carboxylic Acid Group ($-\text{COOH}$):** This group is strongly electron-withdrawing. The carbonyl carbon ($\text{C}=\text{O}$) is significantly deshielded and will appear far downfield.^{[1][2]} The group's attachment to the C7 position will also influence the chemical shifts of the adjacent aromatic carbons.

Below is a diagram of the molecule with the carbon atoms numbered for analytical discussion.

Caption: Molecular structure with systematic carbon numbering.

Theoretical ^{13}C NMR Chemical Shift Prediction

Predicting the ^{13}C NMR spectrum involves analyzing the electronic environment of each carbon atom. The chemical shift (δ) is influenced by hybridization, inductive effects, and resonance. For aromatic and heterocyclic systems, substituent chemical shift (SCS) effects are key.

- **Carboxyl Carbon (C9):** The carbonyl carbon of a carboxylic acid is highly deshielded due to the strong electron-withdrawing effect of the two oxygen atoms. Its chemical shift is typically found in the range of 160-180 ppm.^{[1][2][3]}
- **Aromatic and Heterocyclic Carbons (C3-C7a):** These carbons resonate in the aromatic region (approx. 110-150 ppm). Their specific shifts are determined by their position relative to the nitrogen atoms and the substituents.
 - **C7:** This carbon is directly attached to the electron-withdrawing carboxylic acid group, which will deshield it, shifting it downfield.

- C3: This carbon is adjacent to two nitrogen atoms, leading to a significant downfield shift.
- C7a and C3a: These are bridgehead carbons and their shifts are influenced by the fusion of the two rings.
- C4, C5, C6: The shifts of these carbons are influenced by their proximity to the substituents and the nitrogen atoms of the pyrazole ring.
- N-Methyl Carbon (C8): The carbon of the N-methyl group is an sp^3 -hybridized carbon attached to a nitrogen atom. It will appear significantly upfield, typically in the range of 30-45 ppm.

The following table summarizes the predicted chemical shifts based on data from analogous structures like substituted indazoles and benzoic acids.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Carbon Atom	Predicted Chemical Shift (δ , ppm)	Rationale
C9 (-COOH)	165 - 175	Highly deshielded carbonyl carbon in an electron-withdrawing group. [1] [2]
C3	140 - 150	Adjacent to two nitrogen atoms in the pyrazole ring.
C7a	138 - 145	Bridgehead carbon adjacent to N1 and C7.
C7	130 - 138	Attached to the electron-withdrawing -COOH group.
C3a	125 - 135	Bridgehead carbon, influenced by both rings.
C5	122 - 130	Aromatic carbon in the benzene ring portion.
C4	118 - 125	Aromatic carbon influenced by the pyrazole moiety.
C6	110 - 120	Aromatic carbon ortho to the -COOH group, potentially shielded.
C8 (-CH ₃)	30 - 45	sp ³ carbon attached to a nitrogen atom.

Experimental Protocol for ¹³C NMR Data Acquisition

A meticulously executed experimental protocol is essential for acquiring high-quality, interpretable data. The following steps provide a robust methodology for the ¹³C NMR analysis of **2-Methyl-2H-indazole-7-carboxylic acid**.

Sample Preparation

The quality of the NMR sample directly impacts the quality of the spectrum.

- **Analyte Quantity:** Weigh approximately 20-50 mg of the compound. ^{13}C NMR is significantly less sensitive than ^1H NMR, requiring a more concentrated sample for a good signal-to-noise ratio within a reasonable time.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Solvent Selection:** Choose a suitable deuterated solvent that completely dissolves the sample. For this compound, Dimethyl sulfoxide- d_6 (DMSO- d_6) or Chloroform- d (CDCl_3) are common choices. DMSO- d_6 is often preferred for carboxylic acids due to its ability to dissolve polar compounds and prevent hydrogen bonding from causing peak broadening.
- **Dissolution:** Dissolve the weighed sample in approximately 0.6-0.7 mL of the chosen deuterated solvent in a clean, dry vial.[\[8\]](#) Gentle vortexing or sonication can aid dissolution.
- **Filtration and Transfer:** The solution must be free of any particulate matter, which can degrade spectral quality. Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- **Tube and Cap:** Use high-quality NMR tubes free from scratches or chips. Ensure the cap is clean and seals the tube properly.[\[8\]](#)

Instrument Setup and Calibration

These steps are performed at the NMR spectrometer console.

- **Sample Insertion:** Carefully insert the NMR tube into the spinner turbine, ensuring it is set to the correct depth using the instrument's depth gauge. Wipe the outside of the tube clean before inserting it into the magnet.
- **Locking and Shimming:** The spectrometer's "lock" system uses the deuterium signal from the solvent to stabilize the magnetic field.[\[10\]](#) After locking, the magnetic field homogeneity is optimized through a process called "shimming" to ensure sharp, symmetrical peaks.[\[10\]](#)
- **Tuning and Matching:** The NMR probe must be tuned to the ^{13}C frequency to ensure maximum signal transmission and reception.[\[10\]](#)

Data Acquisition Parameters

For a standard proton-decoupled ^{13}C experiment, the following parameters are crucial:

- **Pulse Sequence:** A standard single-pulse experiment with proton decoupling (e.g., zgpg30 on a Bruker spectrometer) is typically used.
- **Spectral Width (SW):** A spectral width of approximately 240-250 ppm is sufficient to cover the entire range of expected ^{13}C chemical shifts (from ~0 to 220 ppm).
- **Number of Scans (NS):** Due to the low natural abundance of ^{13}C , signal averaging is required. The number of scans can range from several hundred to several thousand, depending on the sample concentration. A starting point could be 1024 scans.
- **Relaxation Delay (d1):** A delay of 1-2 seconds between pulses allows for the relaxation of the carbon nuclei, which is important for obtaining reliable signal intensities, though standard ^{13}C spectra are not strictly quantitative.
- **Acquisition Time (at):** This is determined by the spectral width and the number of data points and affects the digital resolution of the spectrum. A typical value is 1-2 seconds.

Workflow for Structural Elucidation

The process from sample to structure is a logical sequence of steps, as illustrated below.

Caption: Standard workflow for ^{13}C NMR structural analysis.

Data Processing and Interpretation

- **Fourier Transform:** The raw data acquired by the spectrometer is a Free Induction Decay (FID), a time-domain signal. A Fourier Transform converts this into the familiar frequency-domain spectrum.
- **Phasing and Baseline Correction:** The spectrum is manually or automatically phased to ensure all peaks are in the positive absorptive mode. The baseline is then corrected to be flat and at zero intensity.
- **Chemical Shift Referencing:** The spectrum is calibrated by setting the solvent's known chemical shift. For example, the central peak of DMSO- d_6 is set to 39.52 ppm, and CDCl_3 is set to 77.16 ppm.

- Interpretation: The final spectrum should display nine distinct peaks, one for each unique carbon atom in the molecule.
 - Confirm the presence of the downfield carboxyl peak (~165-175 ppm).
 - Identify the upfield N-methyl peak (~30-45 ppm).
 - Assign the remaining seven peaks in the aromatic/heterocyclic region (110-150 ppm) by comparing their experimental shifts to the predicted values and known SCS effects. Advanced techniques like 2D NMR (HMBC, HSQC) could be used for unambiguous assignment if necessary.

Conclusion

The ^{13}C NMR spectrum serves as a definitive analytical tool for the structural verification of **2-Methyl-2H-indazole-7-carboxylic acid**. By combining a theoretical understanding of substituent effects with a rigorous experimental protocol, researchers can confidently obtain and interpret high-quality data. The predicted chemical shifts provide a reliable roadmap for spectral assignment, ensuring that the synthesized compound matches its intended structure—a critical step in any drug discovery or chemical research pipeline.

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